

Spectroscopic Data Analysis of Tussilagone: A Technical Guide

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Compound of Interest

Compound Name: *Tussilagone*

Cat. No.: *B1682564*

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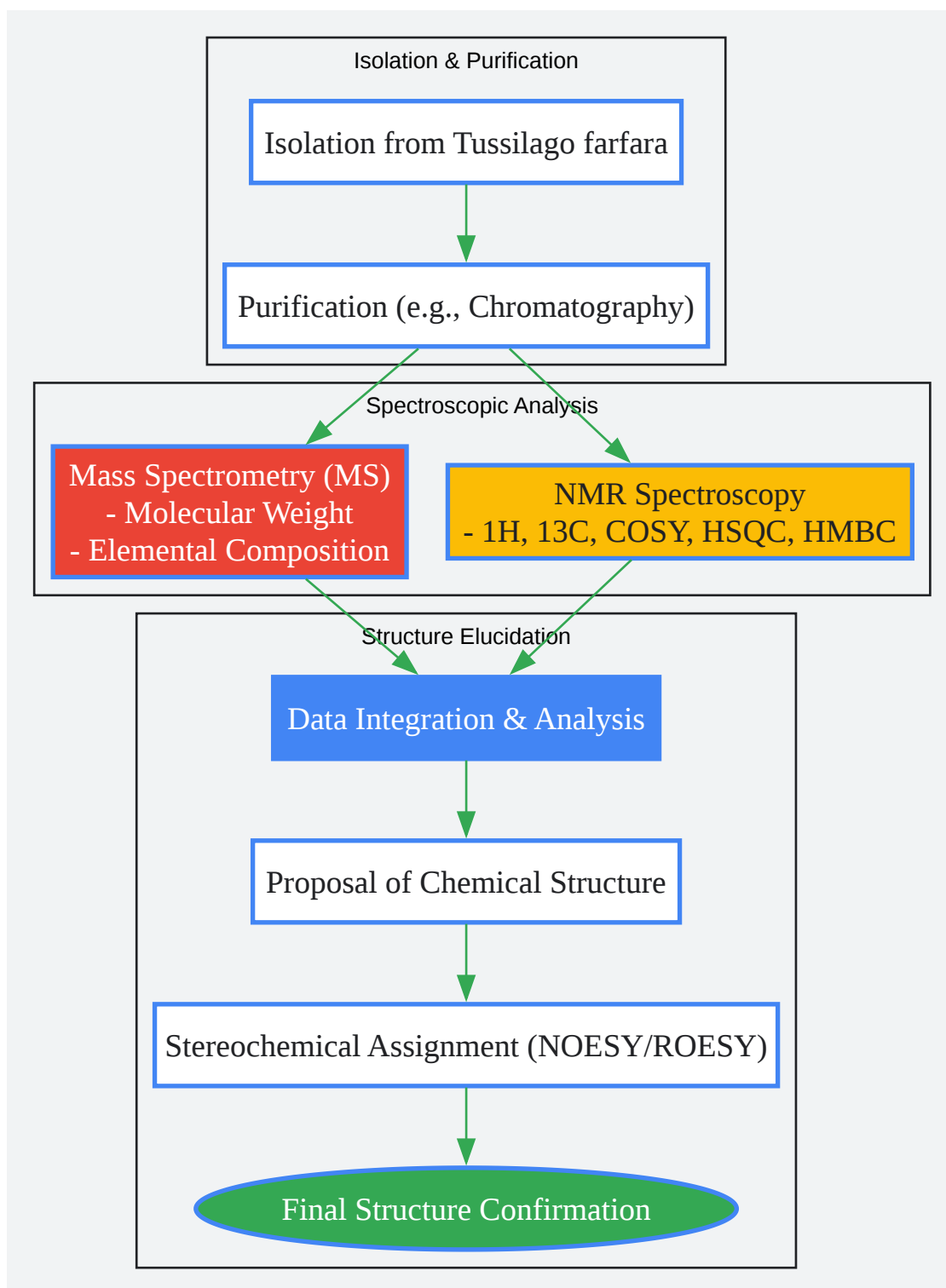
For Researchers, Scientists, and Drug Development Professionals

Introduction

Tussilagone, a sesquiterpenoid ester, is a significant bioactive compound isolated from the flower buds of *Tussilago farfara*. It is recognized for its various pharmacological activities, including anti-inflammatory and antitumor effects. The structural elucidation and quality control of **Tussilagone** heavily rely on modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). This technical guide provides an in-depth analysis of the spectroscopic data of **Tussilagone**, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Chemical Structure

The chemical structure of **Tussilagone** is fundamental to the interpretation of its spectroscopic data.



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